

An In-depth Technical Guide to 2-Isobutylthiazole: Chemical and Physical Properties

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Compound of Interest

Compound Name: 2-Isobutylthiazole

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Introduction

2-Isobutylthiazole is a heterocyclic organic compound that plays a significant role in the flavor and fragrance industry.[1] It is a key component responsible for the characteristic aroma of fresh, ripe tomatoes.[2][3] This volatile compound is also found naturally in various other sources and is utilized to impart or enhance green, vegetable-like notes in a wide array of food products, including baked goods, meat products, and fruit essences.[3][4][5] Beyond its sensory applications, **2-isobutylthiazole** serves as a valuable intermediate in the synthesis of other heterocyclic compounds and is explored in the development of pharmaceuticals and agrochemicals due to the versatile reactivity of the thiazole ring.[5] This guide provides a comprehensive overview of the chemical and physical properties of **2-isobutylthiazole**, along with a detailed experimental protocol for its synthesis.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **2-isobutylthiazole** are summarized in the tables below, providing a consolidated reference for laboratory and research applications.

Table 1: General and Chemical Properties

| Property | Value | Source(s) |
|-------------------|---|--------------|
| Molecular Formula | C ₇ H ₁₁ NS | [1][2][6] |
| Molecular Weight | 141.23 g/mol | [1][2] |
| CAS Number | 18640-74-9 | [1][6] |
| EC Number | 242-470-1 | [2][6] |
| FEMA Number | 3134 | [2] |
| Appearance | Colorless to pale yellow liquid | [1][4][7] |
| Odor | Green, tomato leaf, earthy, vegetable-like | [1][4][6][7] |
| Solubility | Slightly soluble in water; soluble in alcohol and fats. | [4][6][8] |

Table 2: Physical and Spectroscopic Data

| Property | Value | Source(s) |
|----------------------|---------------------------------|-----------|
| Density | 0.995 g/mL at 25 °C | [4][5][9] |
| Boiling Point | 174-180 °C at 760 mmHg | [4][5][7] |
| Refractive Index | n ₂₀ /D 1.495 | [5][9] |
| Flash Point | 57.22 °C (135 °F) | [4][7] |
| Vapor Pressure | 1.091 mmHg at 25 °C (estimated) | [4][7] |
| Vapor Density | 4.8 (Air = 1) | [4][7] |
| logP (o/w) | 1.715 (estimated) | [4][7] |
| IR and Mass Spectrum | Available in the NIST WebBook | [10] |

Table 3: Organoleptic Properties

| Property | Description | Source(s) |
|-------------------------|--|-----------|
| Odor Description | Powerful, fresh, natural, with notes of tomato, wasabi, privet, and earthy, vegetable, metallic nuances. | [4][7] |
| Flavor Profile | Green, vegetable, tomato-like, with raw and musty nuances. | [4][7] |
| Odor Threshold in Water | 2-3.5 ppb | [4] |

Synthesis of 2-Isobutylthiazole

The synthesis of **2-isobutylthiazole** can be achieved through a multi-step process involving the formation of a mercaptoacetaldehyde dimer, followed by condensation and subsequent dehydrogenation.

Experimental Protocol

Step 1: Synthesis of Mercaptoacetaldehyde Dimer

- In a reaction flask equipped with a stirrer and a thermometer, add 1500 ml of sodium hydrosulfide.
- Cool the flask to 0 °C using a salt-ice bath.
- Over a period of 45 minutes, slowly add 300 g of acetic acid to the cooled sodium hydrosulfide solution.
- Allow the reaction to proceed to completion to obtain the mercaptoacetaldehyde dimer.

Step 2: Condensation to form 2-Isobutyl-2,5-dihydrothiazole

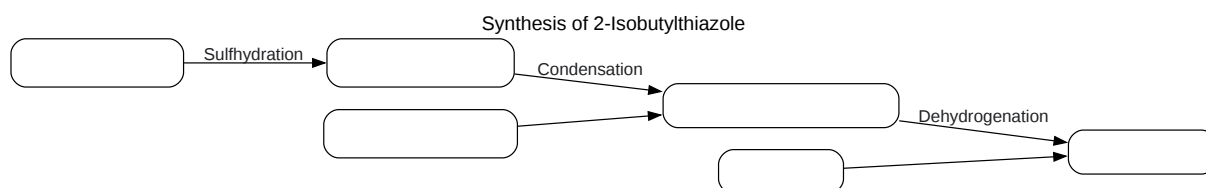
- The mercaptoacetaldehyde dimer from the previous step is condensed with 3-methyl butyraldehyde.
- Anhydrous sodium sulfate and ammonia gas are introduced to facilitate the reaction, yielding 2-isobutyl-2,5-dihydrothiazole.

Step 3: Dehydrogenation to **2-Isobutylthiazole**

- The 2-isobutyl-2,5-dihydrothiazole is subjected to dehydrogenation using benzoquinone as the dehydrogenating agent.
- The reaction mixture is then subjected to distillation, initially at atmospheric pressure to remove benzene (75-80 °C).
- Finally, vacuum distillation is performed to collect the fraction at 62-68 °C under a vacuum of 8-12 mmHg, which is the final **2-isobutylthiazole** product.

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **2-isobutylthiazole**.



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A flowchart illustrating the synthesis of **2-isobutylthiazole**.

Safety and Handling

2-Isobutylthiazole is a flammable liquid and vapor.[11] It is harmful if swallowed and causes skin and serious eye irritation.[8][11] It may also cause respiratory irritation.[11] When handling this chemical, it is crucial to use appropriate personal protective equipment, including gloves, safety glasses, and protective clothing, and to work in a well-ventilated area. Store in a cool, dry place away from ignition sources in a tightly closed container.[6] For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

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